

Haloxyfop-d4: A Comprehensive Technical Safety and Handling Guide

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Compound of Interest

Compound Name: *Haloxyfop-d4*

Cat. No.: *B150307*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the safety data and handling precautions for **Haloxyfop-d4**. The information presented is primarily based on the safety data sheets (SDS) of Haloxyfop and its derivatives, as **Haloxyfop-d4** is a deuterated analog and is expected to exhibit similar chemical and toxicological properties. This document is intended to be a resource for laboratory personnel and professionals in drug development who may be working with this compound.

Chemical and Physical Properties

Haloxyfop-d4 is the deuterated analog of Haloxyfop, a herbicide.^[1] Its chemical structure is similar to Haloxyfop, with deuterium atoms incorporated into the phenoxy ring.

Property	Value
Molecular Formula	C ₁₅ H ₇ D ₄ ClF ₃ NO ₄
Molecular Weight	365.72 g/mol [1]
Synonyms	Haloxypop (Free Acid) D4 (Phenoxy-D4), 2-[4-[[3-chloro-5-(trifluoromethyl)-2-pyridinyl]oxy]phenoxy-2,3,5,6-d4]-Propanoic acid[1]
Appearance	Likely a solid, similar to Haloxypop
Solubility	Information not readily available for Haloxypop-d4. Haloxypop is soluble in organic solvents.

Hazard Identification and GHS Classification

Haloxypop and its derivatives are classified as hazardous substances.[2][3][4][5] The following GHS classification is based on data for Haloxypop.

Hazard Class	Category	Hazard Statement
Acute Toxicity (Oral)	4	H302: Harmful if swallowed[2][3][4][5][6]
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage[6]
Skin Corrosion/Irritation	-	H315: Causes skin irritation[5]
Acute Toxicity (Inhalation)	-	H332: Harmful if inhaled[5]
Hazardous to the Aquatic Environment, Long-Term Hazard	Chronic 1 / Chronic 3	H410: Very toxic to aquatic life with long lasting effects[2][3][4][5] / H412: Harmful to aquatic life with long lasting effects[6][7]
Flammable Liquids	4	H227: Combustible liquid[2][3][4]

Signal Word: Danger or Warning[2][3][4][5][6]

Pictograms:

- Corrosion
- Exclamation Mark
- Health Hazard
- Environment

Handling and Storage Precautions

Proper handling and storage are crucial to minimize exposure and ensure safety.

Handling

- Engineering Controls: Use only in a well-ventilated area, such as a chemical fume hood.[2][3]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles or a face shield.[2][8][9]
 - Skin Protection: Wear chemical-resistant gloves (e.g., nitrile rubber, butyl rubber), a lab coat, and closed-toe shoes.[2][8][9][10]
 - Respiratory Protection: If ventilation is inadequate, use a NIOSH-approved respirator.
- Hygiene Practices: Avoid contact with skin, eyes, and clothing.[8][9] Do not eat, drink, or smoke in the laboratory.[2][3] Wash hands thoroughly after handling.[2][3][9]

Storage

- Store in a cool, dry, and well-ventilated area away from incompatible materials.[2][3]
- Keep containers tightly closed when not in use.[2][3]

- Store away from heat, sparks, and open flames.[\[2\]](#)[\[3\]](#)
- Keep away from strong oxidizing agents.[\[2\]](#)[\[3\]](#)

First-Aid Measures

In case of exposure, follow these first-aid procedures and seek medical attention.

Exposure Route	First-Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention. [2] [3]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists. [2] [3]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. [2] [3]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [2] [3]

Accidental Release and Disposal

Accidental Release Measures

- Evacuate the area and ensure adequate ventilation.
- Wear appropriate personal protective equipment (PPE).
- Absorb the spill with an inert material (e.g., sand, earth, vermiculite).

- Collect the absorbed material into a suitable, labeled container for disposal.[2][3]
- Do not allow the spilled material to enter drains or waterways.[2][3]

Disposal

- Dispose of waste in accordance with local, state, and federal regulations.
- Do not dispose of undiluted chemicals on site.[8]

Toxicological and Ecotoxicological Information

Toxicological Information

- Acute Oral Toxicity: Harmful if swallowed.[2][3][4][5][6] May cause loss of appetite and damage to the liver and kidneys.[2]
- Acute Dermal Toxicity: May cause skin irritation, redness, and itchiness.[2]
- Acute Inhalation Toxicity: May be harmful if inhaled, causing symptoms similar to ingestion and mild respiratory irritation.[2][3]
- Eye Irritation: Causes serious eye damage or irritation, including stinging, redness, and watering.[2][6]
- Chronic Effects: Prolonged or repeated exposure may cause adverse effects.

Ecotoxicological Information

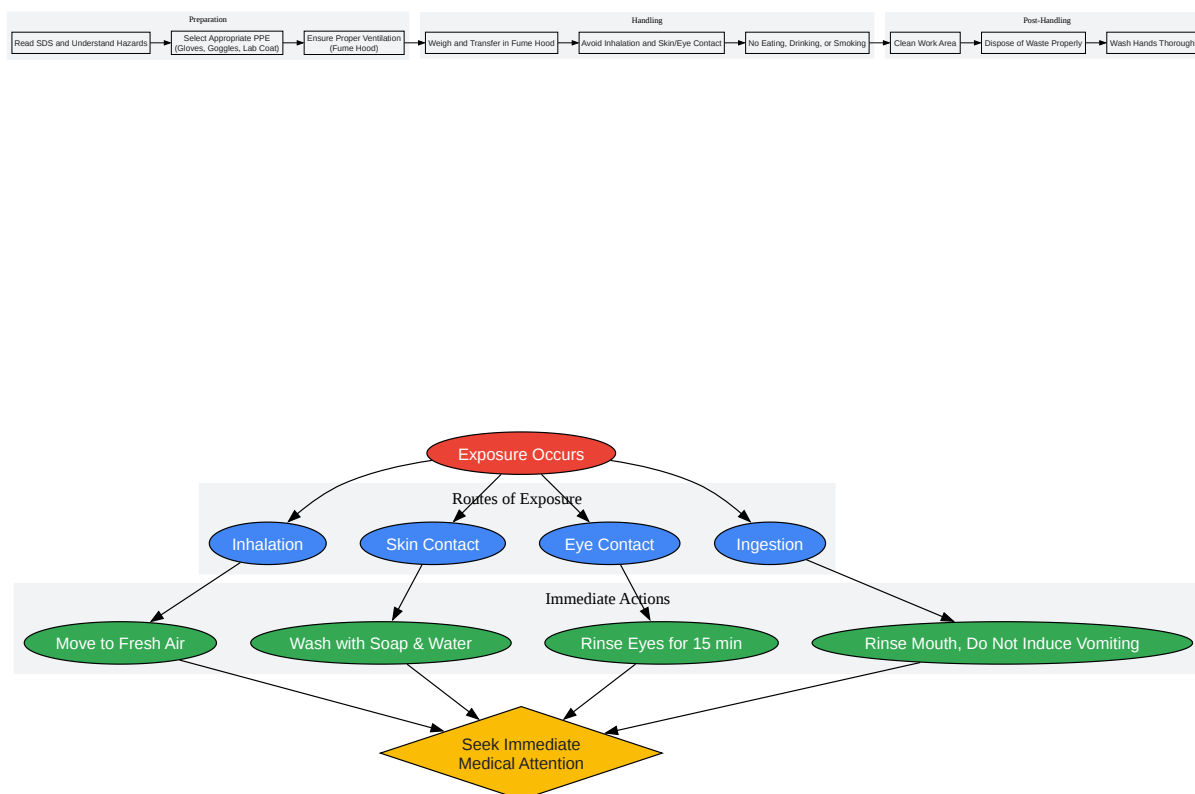
- Haloxyfop is very toxic to aquatic life with long-lasting effects.[2][3][4][5]
- It is considered practically non-toxic to birds and bees.[3]

Experimental Protocols

Detailed experimental protocols for the safety assessment of **Haloxyfop-d4** are not available in the provided search results. Safety assessments for pesticides and related compounds typically involve a battery of standardized toxicological and ecotoxicological studies as per international guidelines (e.g., OECD, EPA).

Visualized Workflows and Relationships

The following diagrams illustrate key safety and handling workflows for **Haloxyfop-d4**.



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